

Proper Disposal of Trichloroethanol: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: *Trichloroethanol*

Cat. No.: *B127377*

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Ensuring laboratory safety and environmental compliance necessitates a clear and robust procedure for the disposal of chemical waste. **Trichloroethanol**, a halogenated alcohol, requires careful handling and specific disposal protocols due to its potential hazards. This guide provides essential, step-by-step information for researchers, scientists, and drug development professionals on the proper disposal of **trichloroethanol**, aligning with the principles of laboratory safety and responsible chemical management.

Immediate Safety and Handling Precautions

Before initiating any disposal procedure, it is crucial to be aware of the inherent risks associated with **trichloroethanol**. Always consult the Safety Data Sheet (SDS) for the most comprehensive information.

Personal Protective Equipment (PPE): When handling **trichloroethanol**, appropriate PPE is mandatory to prevent exposure. This includes:

- **Eye Protection:** Wear chemical safety goggles or eyeglasses that comply with OSHA's eye and face protection regulations (29 CFR 1910.133) or European Standard EN166.[\[1\]](#)
- **Skin Protection:** Use appropriate protective gloves to prevent skin contact.[\[1\]](#)
- **Body Protection:** Wear suitable protective clothing to avoid skin exposure.[\[1\]](#)

In Case of a Spill:

- Immediately evacuate the area and remove all sources of ignition.[1]
- Ensure adequate ventilation.[1]
- Absorb the spill with an inert material, such as vermiculite, sand, or a commercial sorbent.[2]
Do not use combustible materials like paper towels for large spills.[2]
- Collect the absorbed material and place it into a suitable, clean, dry, and closed container for disposal.[1]
- Clean the spill area with soap and water or another suitable solvent as recommended by your institution's Environmental Health and Safety (EHS) department.[2]
- All contaminated materials, including absorbents and PPE, must be disposed of as hazardous waste.[2]

Hazardous Waste Classification

Proper disposal begins with correct waste classification. **Trichloroethanol** is a halogenated organic solvent.[3] In the United States, the Environmental Protection Agency (EPA) regulates hazardous waste under the Resource Conservation and Recovery Act (RCRA).[2][4]

Spent halogenated solvents are often classified as F-listed hazardous waste.[4][5][6] Specifically, waste codes such as F001 and F002 may apply to spent solvent mixtures containing trichloroethylene, a related compound.[5][6] It is the responsibility of the waste generator to determine if a discarded chemical is classified as hazardous waste by consulting local, regional, and national regulations.[7]

Step-by-Step Disposal Protocol

The following protocol outlines the necessary steps for the safe and compliant disposal of **trichloroethanol** waste.

1. Waste Identification and Segregation:

- Labeling: All waste containers must be clearly labeled with "Hazardous Waste" and the full chemical name, "**Trichloroethanol**."

- Segregation: It is critical to segregate halogenated waste from non-halogenated waste.[2][3] Mixing these waste streams can lead to dangerous reactions and significantly increase disposal costs.[3] Do not mix **trichloroethanol** waste with other waste streams such as acids, bases, or oxidizers.[2]

2. Waste Accumulation and Storage:

- Container: Use a compatible, sealed, and labeled plastic or glass container for liquid **trichloroethanol** waste.[2] The container must be kept closed at all times, except when adding waste.[2]
- Storage Area: Store the waste container in a designated, well-ventilated area, away from heat and sources of ignition.[1][8] The storage area should be secure and accessible only to authorized personnel.

3. Arranging for Disposal:

- Contact EHS: Contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor to arrange for the pickup and disposal of the **trichloroethanol** waste.
- Documentation: Ensure all required waste disposal documentation is completed accurately and retained for your records.

4. Emergency Procedures: In case of exposure, follow these first aid measures immediately and seek medical attention:[1][9]

- Eyes: Flush with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[1]
- Skin: Flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes.[1]
- Inhalation: Move the person to fresh air.[9]
- Ingestion: If the victim is conscious and alert, give 2-4 cupfuls of milk or water. Do NOT induce vomiting.[1]

Quantitative Data Summary

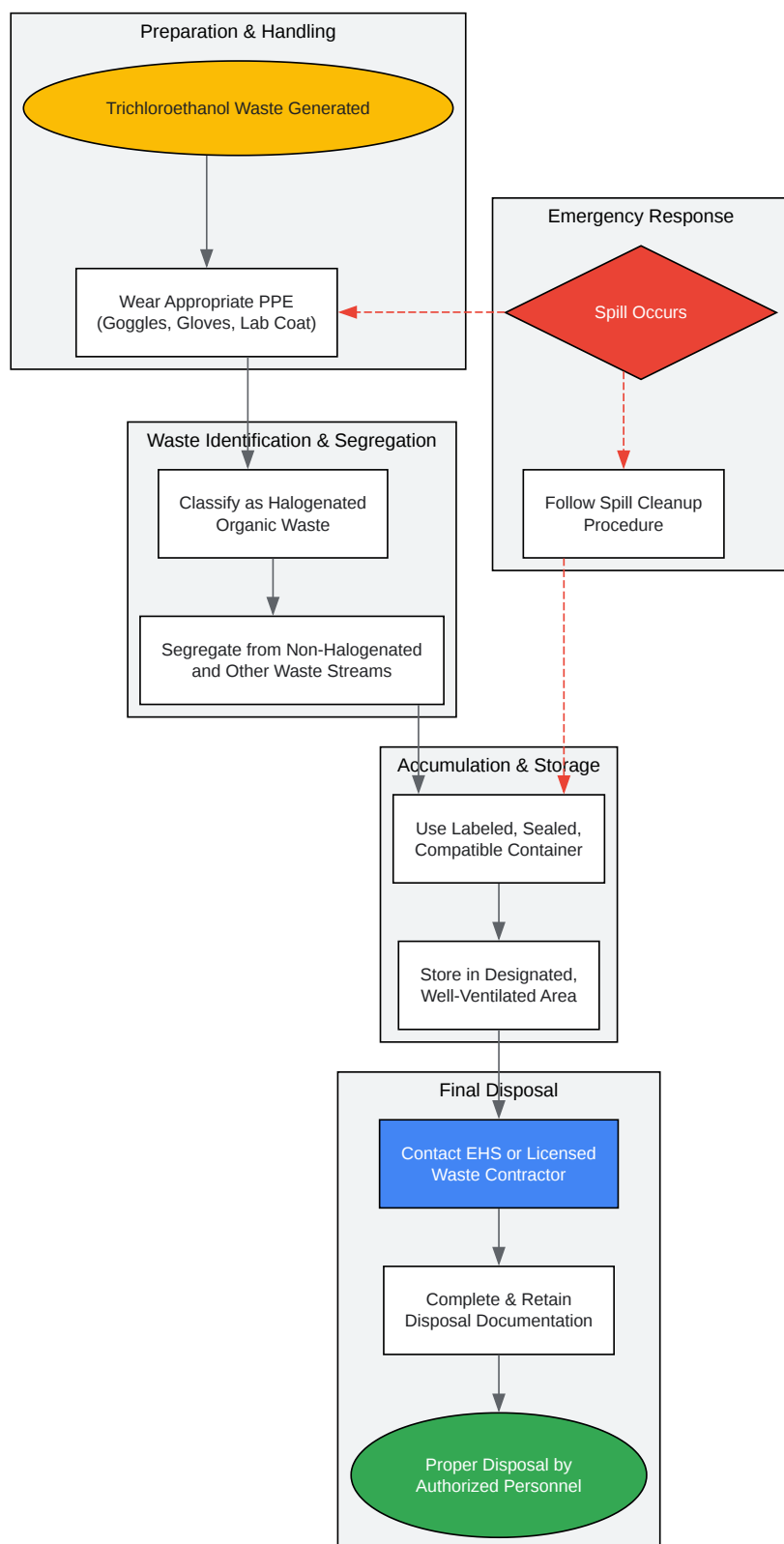
Property	Value	Reference
Molecular Formula	C2H3Cl3O	[1]
Molecular Weight	149.40 g/mol	[1]
Physical State	Liquid	[1]
Appearance	Clear, almost colorless	[1]
Boiling Point	151 °C @ 760 mmHg	[1]
Melting Point	17.8 °C	[1]
Specific Gravity	1.5570 g/cm3	[1]
Vapor Pressure	1 mmHg @ 20 °C	[1]
Flash Point	88 °C (190 °F)	[10]

Experimental Protocols

This document provides operational guidance for disposal and does not cite specific experimental protocols. For detailed methodologies of experiments involving **trichloroethanol**, please refer to your specific laboratory protocols and relevant scientific literature.

Visualizing the Disposal Workflow

The following diagram illustrates the decision-making process and logical flow for the proper disposal of **trichloroethanol**.



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Caption: Workflow for the safe disposal of **trichloroethanol** waste.

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References

- 1. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 2. benchchem.com [benchchem.com]
- 3. hazardouswasteexperts.com [hazardouswasteexperts.com]
- 4. actenviro.com [actenviro.com]
- 5. wku.edu [wku.edu]
- 6. epa.gov [epa.gov]
- 7. fishersci.com [fishersci.com]
- 8. fishersci.com [fishersci.com]
- 9. chemicalbook.com [chemicalbook.com]
- 10. 2,2,2-Trichloroethanol - Wikipedia [en.wikipedia.org]
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